

Application Notes and Protocols: 2,6-Diaminopyridine in Agrochemical Development

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Compound of Interest

Compound Name: 2,6-Diaminopyridine

Cat. No.: B123231

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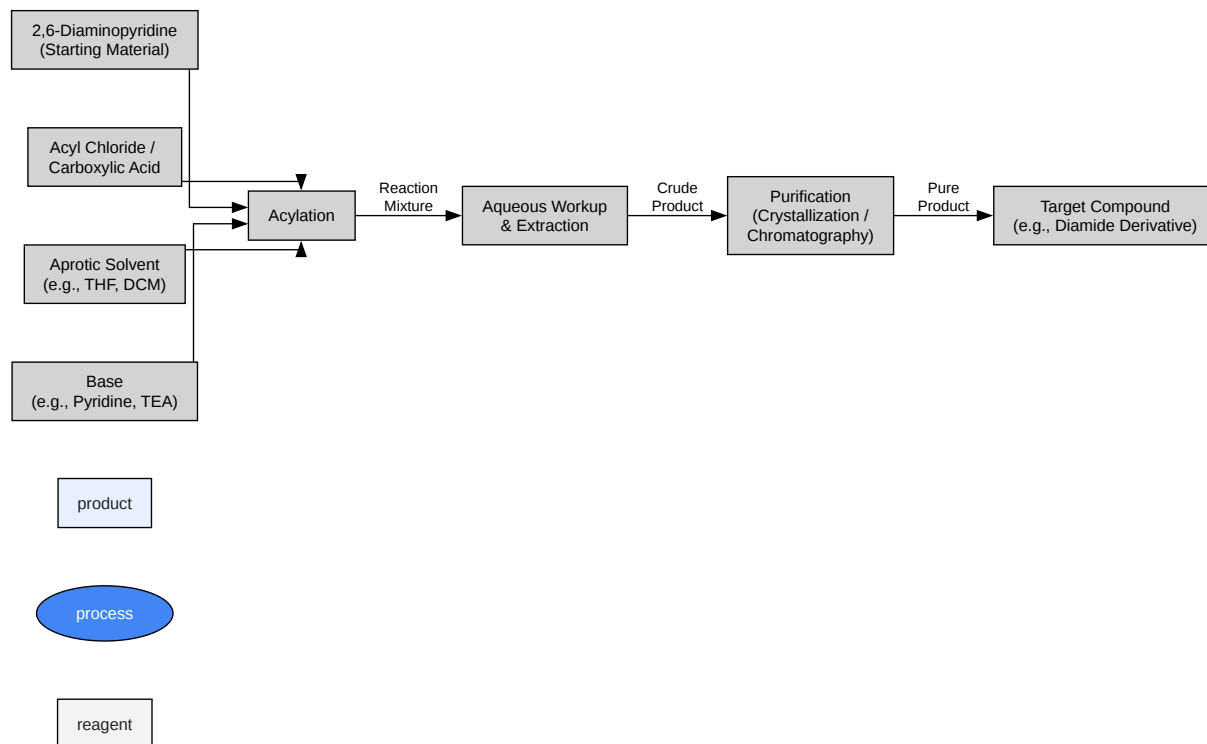
For Researchers, Scientists, and Agrochemical Development Professionals

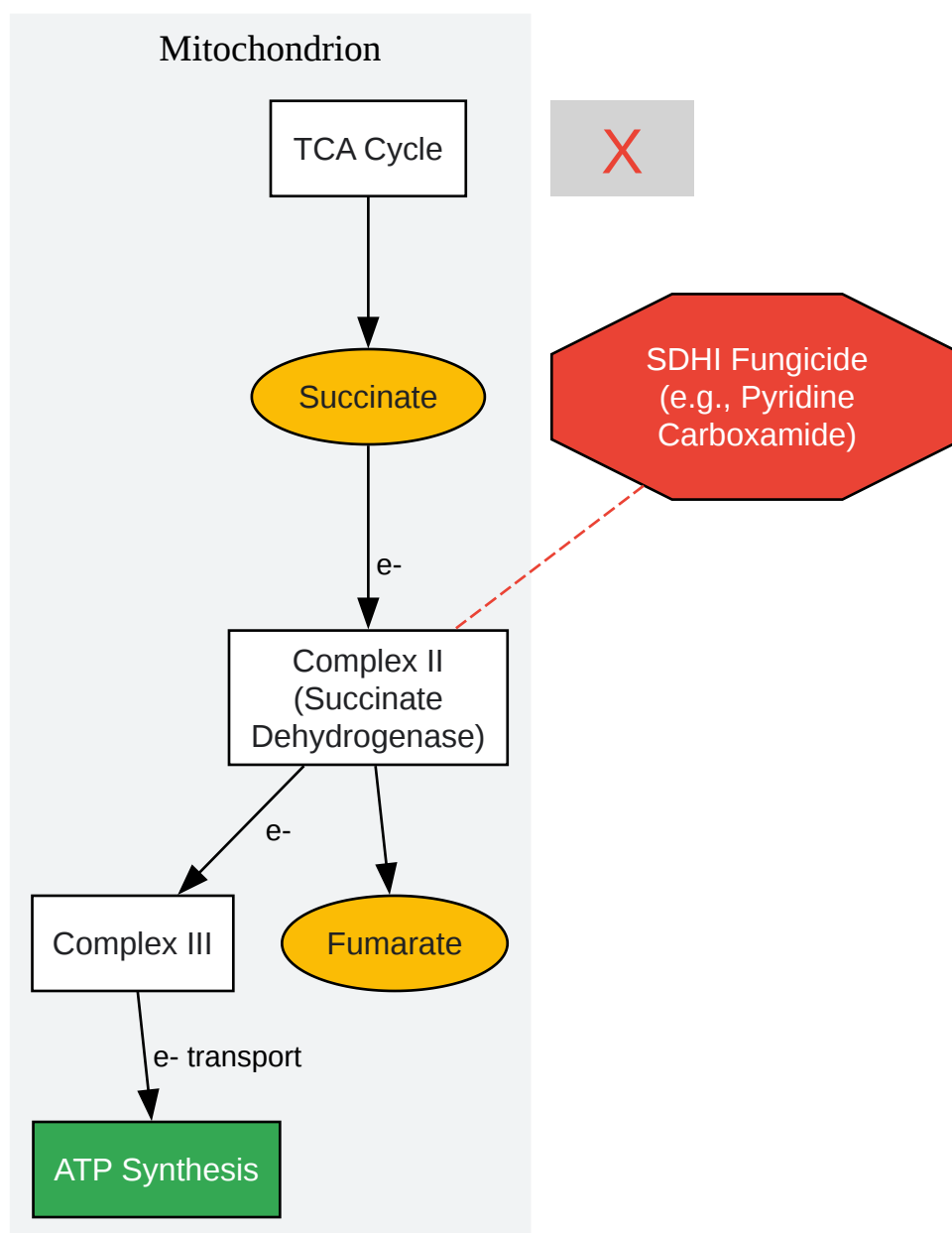
These application notes provide a comprehensive overview of the utility of **2,6-Diaminopyridine** (DAP) as a versatile chemical scaffold for the synthesis and development of novel agrochemicals. While direct commercial examples are limited, the structural motif is present in a wide array of biologically active molecules. This document outlines synthetic strategies, presents biological activity data for structurally related compounds, and provides detailed protocols for screening and evaluation.

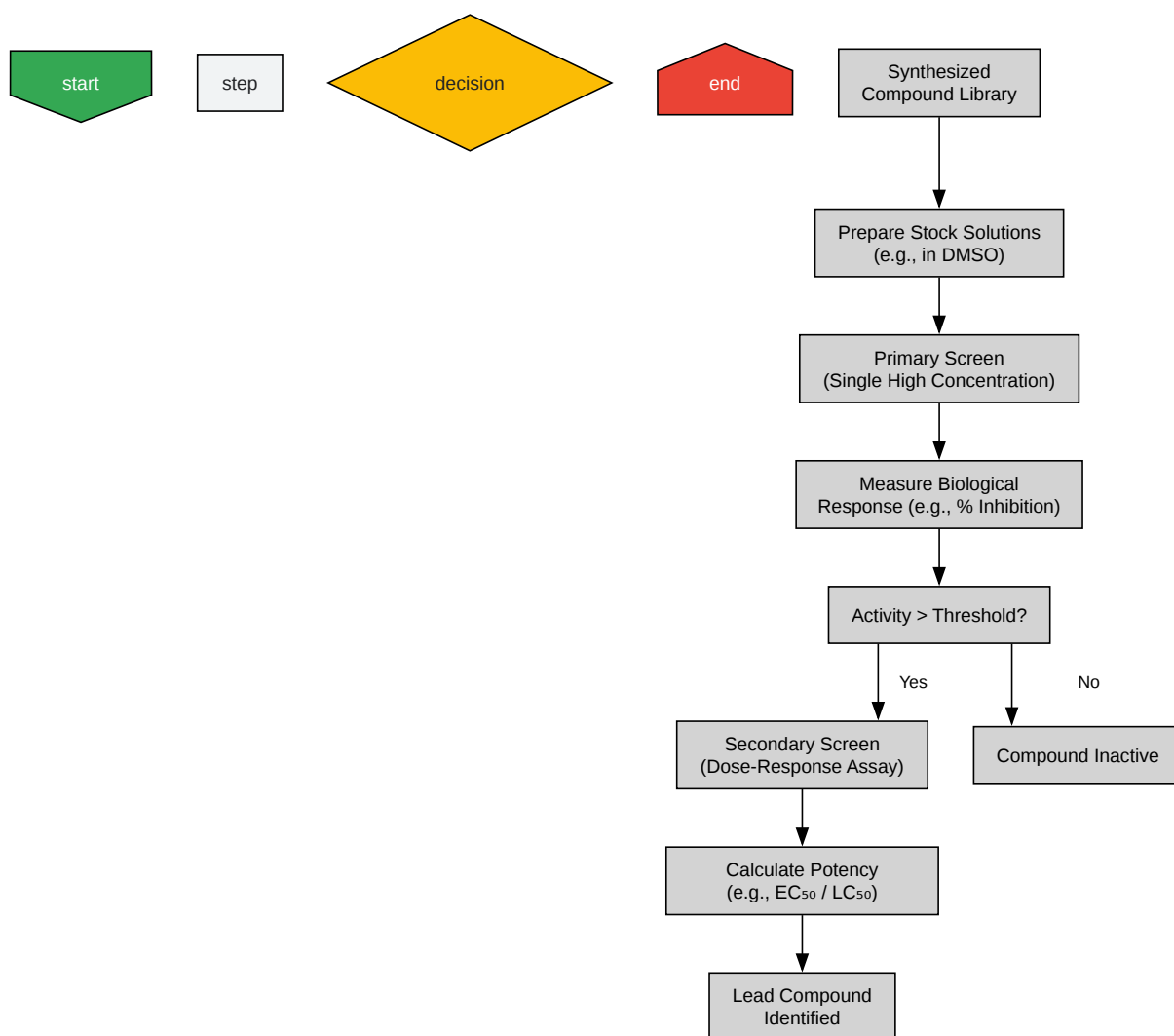
Application Note 1: Synthesis of Agrochemical Scaffolds from 2,6-Diaminopyridine

2,6-Diaminopyridine is a valuable starting material due to its two reactive primary amine groups attached to a stable pyridine core. These amines can be readily derivatized, most commonly through acylation, to form amide bonds. The resulting N,N'-diacyl-**2,6-diaminopyridine** scaffold is a key feature in many molecules with fungicidal and insecticidal properties. The pyridine nitrogen also offers a site for potential modification or can influence the molecule's overall electronic properties and binding capabilities.

The general workflow for synthesizing derivatives from **2,6-diaminopyridine** involves a straightforward acylation reaction, which can be adapted to create a diverse library of candidate compounds for screening.







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